

# A Comprehensive Technical Guide to the Physical Properties of Hydroxy-PEG10-Boc

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## Compound of Interest

Compound Name: Hydroxy-PEG10-Boc

Cat. No.: B1673958

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**Hydroxy-PEG10-Boc**, also known by its systematic name tert-butyl 1-hydroxy-3,6,9,12,15,18,21,24,27,30-decaoxatritriacontan-33-oate, is a monodisperse polyethylene glycol (PEG) derivative. It is a bifunctional molecule featuring a terminal hydroxyl (-OH) group and a tert-butyloxycarbonyl (Boc) protected carboxyl group. The 10-unit PEG chain imparts significant hydrophilicity, making it a valuable tool in bioconjugation, drug delivery, and proteomics.<sup>[1]</sup> Its primary applications include its use as a linker in the synthesis of Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs), where it enhances the solubility and pharmacokinetic properties of the resulting conjugates.<sup>[2][3][4][5][6][7]</sup>

## Core Physical and Chemical Properties

The physical properties of **Hydroxy-PEG10-Boc** are summarized below. These values are compiled from various chemical suppliers and databases. Note that some properties, such as appearance, may vary slightly between batches and suppliers.

Property	Value
CAS Number	778596-26-2
Molecular Formula	C <sub>27</sub> H <sub>54</sub> O <sub>13</sub>
Molecular Weight	586.71 g/mol [2][8]
Exact Mass	586.3564 g/mol [1]
Appearance	Colorless to light yellow liquid or oily matter[2][3]
Density	~1.088 - 1.1 g/cm <sup>3</sup> [2][3]
Boiling Point	~611.7 °C at 760 mmHg[3]
Melting Point	Not available (typically a liquid at room temperature)
Solubility	Soluble in DMSO, DCM, DMF, and Water[1][3]
Purity	≥95%
Storage Conditions	Short-term (days to weeks): 0 - 4°C; Long-term (months to years): -20°C[1]

## Experimental Protocols

Detailed experimental procedures for the characterization of every batch of a chemical are typically proprietary. However, the following sections describe standard methodologies that are used to determine the key physical properties of compounds like **Hydroxy-PEG10-Boc**.

### Determination of Density

Due to the viscous, liquid nature of **Hydroxy-PEG10-Boc**, its density is typically determined using a pycnometer or an oscillating U-tube density meter.

Methodology using a Pycnometer:

- **Cleaning and Calibration:** The pycnometer is thoroughly cleaned, dried, and weighed empty ( $m_1$ ). It is then filled with a reference liquid of known density (e.g., deionized water) at a constant temperature (e.g., 25°C), and weighed again ( $m_2$ ).

- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **Hydroxy-PEG10-Boc** at the same constant temperature. It is then weighed for a final time ( $m_3$ ).
- **Calculation:** The density ( $\rho$ ) of the sample is calculated using the formula:  $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

## Determination of Solubility (Equilibrium Solubility Method)

This protocol outlines a standard method for determining the saturation solubility of **Hydroxy-PEG10-Boc** in various solvents.<sup>[7]</sup>

Materials:

- **Hydroxy-PEG10-Boc**
- Analytical balance
- Vials with screw caps
- Thermostatic shaker
- Centrifuge or filtration system (e.g., 0.22  $\mu\text{m}$  syringe filters)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., ELSD or CAD) or Quantitative NMR (qNMR).

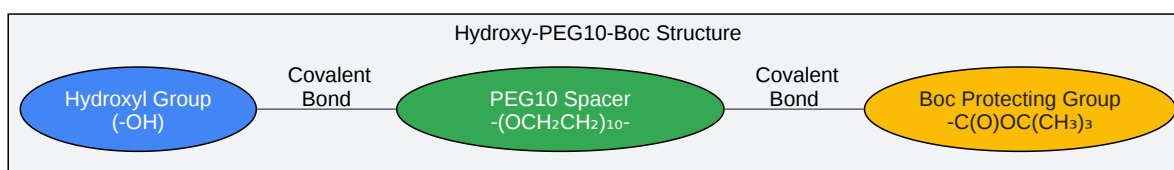
Procedure:

- **Sample Preparation:** Add an excess amount of **Hydroxy-PEG10-Boc** to a series of vials, each containing a known volume of the desired solvent (e.g., Water, PBS, Ethanol, DMSO). An excess of the compound should be visibly present.<sup>[7]</sup>
- **Equilibration:** Cap the vials securely and place them in a thermostatic shaker set to a constant temperature (e.g., 25°C). Agitate the samples for a period sufficient to reach equilibrium, typically 24 to 48 hours.<sup>[7]</sup>

- Phase Separation: After equilibration, remove the vials and allow them to stand. Separate the undissolved solute from the saturated solution by either centrifugation at high speed or by filtering the supernatant through a syringe filter.
- Quantification:
  - Carefully take a precise aliquot of the clear, saturated supernatant and dilute it with a suitable solvent.
  - Analyze the concentration of the diluted sample using a pre-calibrated HPLC or qNMR method.
  - Calculate the original concentration in the saturated solution to determine the solubility, typically expressed in mg/mL or mol/L.

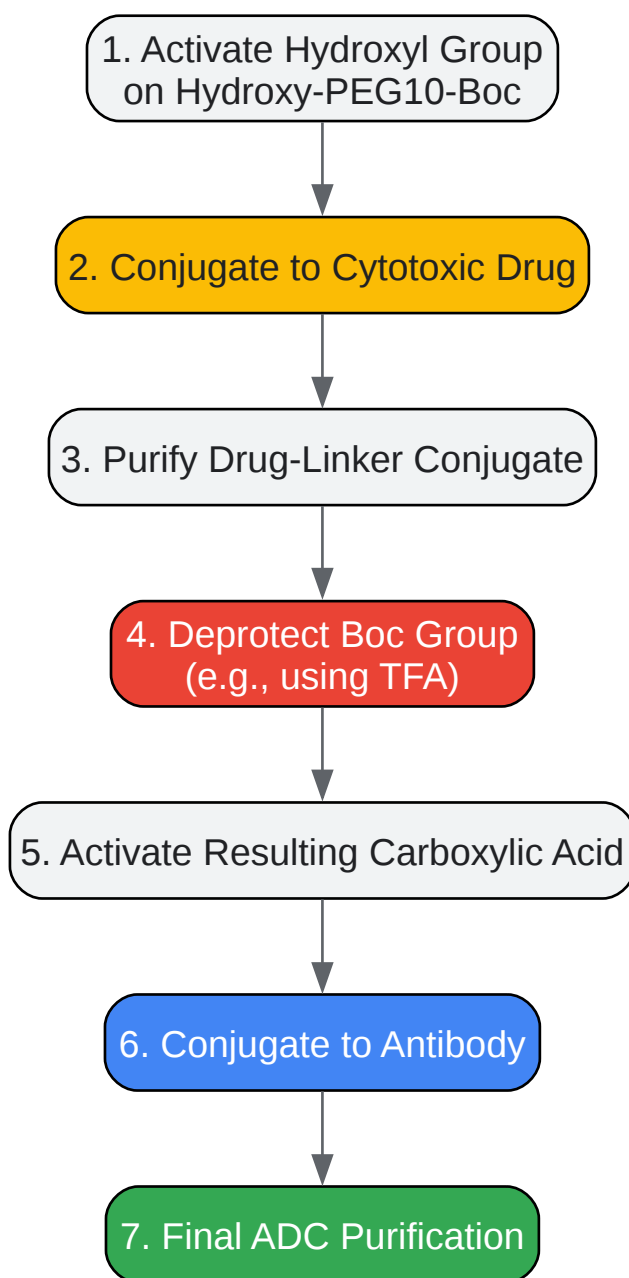
## Visualizations: Structure and Application Workflows

The following diagrams, generated using the DOT language, illustrate the molecular structure and common experimental workflows involving **Hydroxy-PEG10-Boc**.



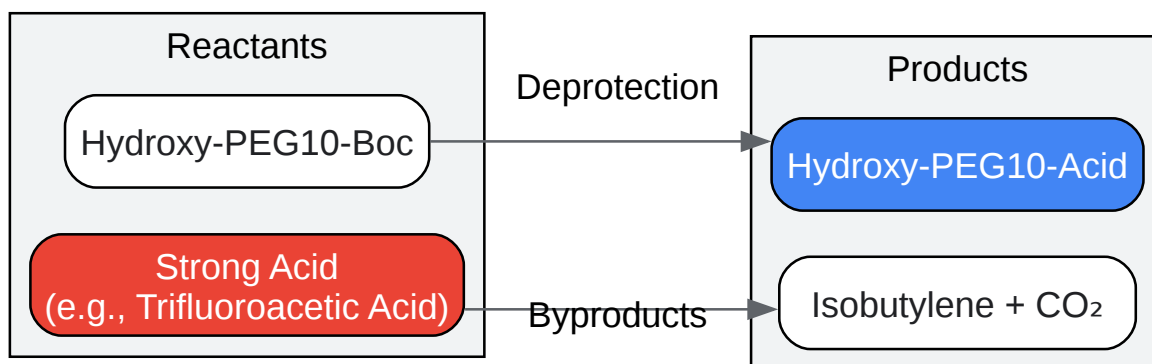
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Caption: Logical relationship of the functional components in **Hydroxy-PEG10-Boc**.



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Caption: Simplified workflow for the synthesis of an Antibody-Drug Conjugate (ADC).



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Caption: Chemical workflow for the acid-catalyzed deprotection of the Boc group.

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